

Technical Support Center: Potassium Clavulanate & Cellulose Compression

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Compound of Interest

Compound Name: Potassium clavulanate cellulose

Cat. No.: B1574186

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Topic: Troubleshooting Capping & Lamination in Clavulanate/MCC Matrices

Status: Active | Level: Advanced | Audience: Formulation & Process Scientists

Executive Summary: The "Clavulanate Paradox"

Welcome to the Technical Support Center. You are likely here because your potassium clavulanate (Pot Clav) tablets are capping immediately upon ejection or laminating during friability testing.

The Core Problem: This is a conflict of material properties.

- Potassium Clavulanate is brittle and extremely hygroscopic. It requires low humidity (<30% RH) to prevent hydrolysis.
- Microcrystalline Cellulose (MCC) is plastic but relies on hydrogen bonding for strength. These bonds require specific moisture levels (3–5% LOD).[1]

The Conflict: To protect the API, you dry the MCC. By drying the MCC, you destroy its bonding capacity. The result is a tablet with high internal elastic energy (from the cellulose) but insufficient glue (bonding) to hold it together. When the tablet ejects, the stored elastic energy snaps the weak bonds, causing the "cap" to pop off.[2]

Module 1: Formulation-Centric Troubleshooting

Q1: I am using low-moisture MCC (e.g., Avicel PH-112) to stabilize the Clavulanate, but capping is severe. Why?

Diagnosis: Bonding Failure due to Over-Drying. Standard MCC requires moisture to activate hydrogen bonding sites. When you use "low moisture" grades (LOD < 1.5%) to protect the Pot Clav, you remove the "glue." The plastic deformation of MCC still occurs, storing energy, but the bonds formed are too weak to resist the elastic recovery phase.

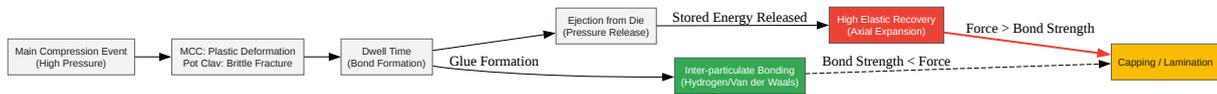
Remediation Strategy:

- Switch to Silicified MCC (SMCC): Grades like Prosolv SMCC 90 offer improved compaction density and flow compared to traditional MCC. The distributed silica improves inter-particulate bonding even at lower moisture levels.
- Add a Dry Binder: Incorporate 3–5% Low-Substituted Hydroxypropyl Cellulose (L-HPC). L-HPC has both fibrous and plastic nature but is less moisture-dependent for bonding than MCC.
- Reduce Lubricant: Magnesium Stearate (MgSt) creates a hydrophobic film that further reduces bonding. If using >0.75% MgSt, reduce to 0.5% or switch to Sodium Stearyl Fumarate (SSF), which is less sensitive to over-blending.

Q2: How does "Elastic Recovery" actually cause the cap to separate?

Diagnosis: Axial Expansion Mismatch. During compression, MCC deforms plastically (changes shape). Pot Clav fractures (breaks). Upon ejection from the die, the axial pressure drops to zero. The MCC tries to "spring back" (elastic recovery). If the Pot Clav particles (which don't spring back) disrupt the MCC network, the upward expansion shears the top of the tablet off.

Visualizing the Mechanism:



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Figure 1: The mechanism of capping driven by the imbalance between elastic recovery and bond formation.

Module 2: Process-Centric Troubleshooting

Q3: We increased the main compression force to make the tablet harder, but capping got worse. Why?

Diagnosis: Over-Compression & Air Entrapment. This is a classic counter-intuitive error.

- Air Entrapment: High compression speeds and forces seal the surface of the tablet instantly. Air trapped inside the granule matrix cannot escape. Upon ejection, this compressed air expands, blowing the cap off.[2][3][4]
- Work Hardening: Excessive force on MCC can exceed its yield pressure, causing it to become brittle rather than plastic.

Remediation Strategy:

- Tapered Die: Use a die with a tapered exit.[5] This allows a slow, controlled expansion of the tablet before it fully leaves the die wall, dissipating the elastic energy gradually.
- Reduce Turret Speed: This increases Dwell Time (the time the tablet is under peak force). Longer dwell time allows more air to escape and increases plastic flow without requiring higher force.

Q4: What is the correct Pre-Compression setting for this product?

Diagnosis: Incorrect De-aeration. For Pot Clav/MCC, the goal of pre-compression is de-aeration, not consolidation.

- The Mistake: Setting pre-compression too high (>20% of main). This creates a hard shell early, trapping air in the core.
- The Fix: Set pre-compression to low force (3–5 kN) but maximize the duration if possible. You want to gently squeeze air out before the main hammer strikes.

Module 3: Experimental Protocol

Protocol: The Compression Profile Stress Test

Use this protocol to determine the "Critical Density" where capping begins.

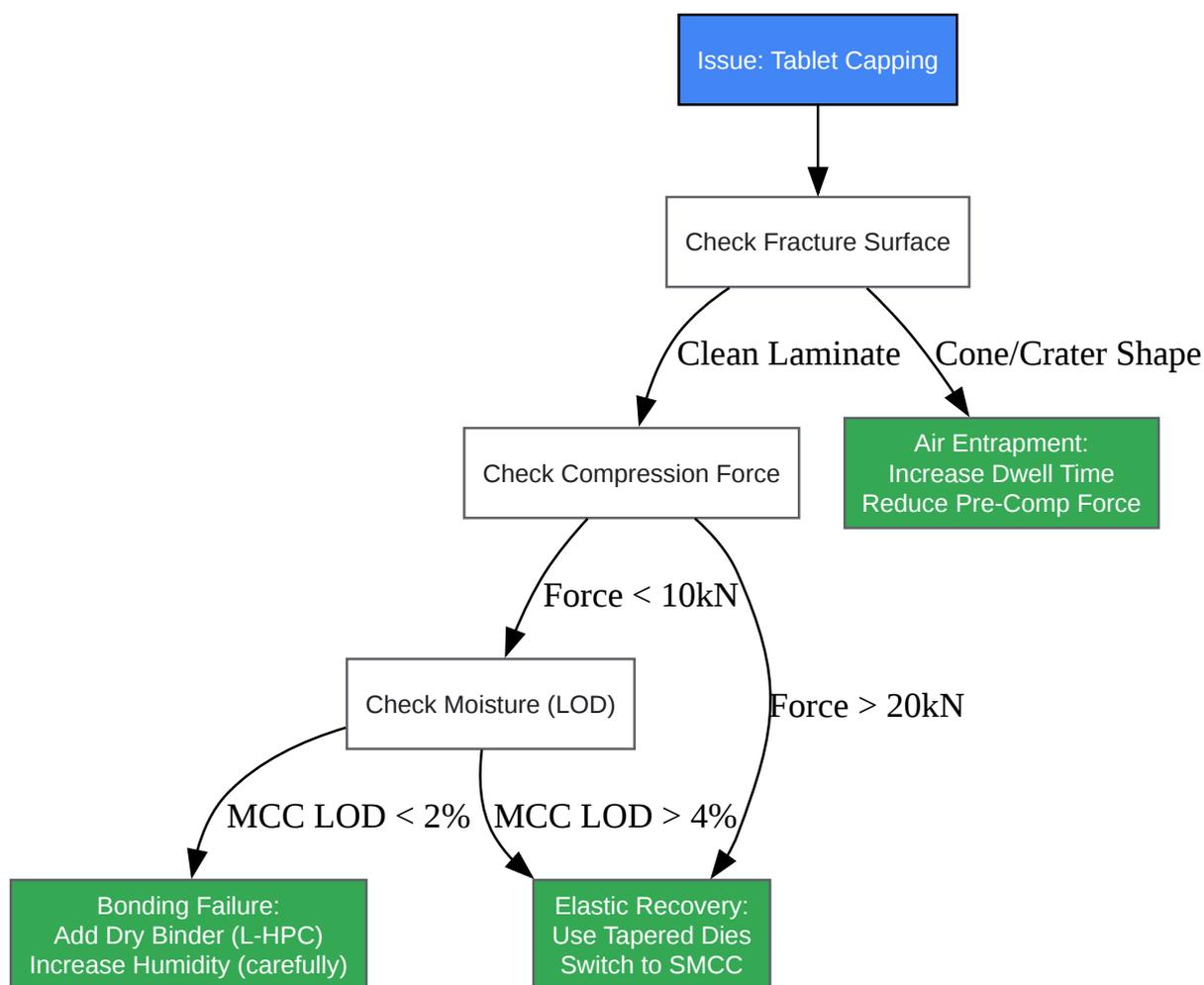
Objective: Identify the safe operating window for dwell time and density.

Step	Parameter	Setting / Action
1	Turret Speed	Set to minimum (e.g., 15 RPM). This maximizes dwell time.
2	Force Sweep	Compress tablets at 5 kN, 10 kN, 15 kN, 20 kN, 25 kN.
3	Data Collection	Measure Solid Fraction (Density) and Tensile Strength for each.
4	Speed Challenge	Repeat Step 2 at maximum production speed (e.g., 60 RPM).
5	Analysis	Plot Tensile Strength (Y) vs. Solid Fraction (X).

Interpretation:

- Normal Profile: Strength increases linearly with density.
- Capping Profile: The curve flattens or drops at high density. This drop-off point is your Critical Density. Never compress beyond this point.

Decision Tree for Troubleshooting:



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Figure 2: Diagnostic decision tree for isolating the root cause of capping.

References

- Gamlentableting.com. (2020).[6] Elastic Recovery and Capping.[3][6][7] Retrieved from [[Link](#)]
- Natoli Engineering. (2023). Preventing Capping and Other Tablet Defects. Retrieved from [[Link](#)]
- National Institutes of Health (PubMed). (1992). Estimation of elastic recovery, work of decompression and Young's modulus using a rotary tablet press. Retrieved from [[Link](#)]

- Torontech. (2026).[3] Tablet Lamination & Capping: Key Causes & Fixes. Retrieved from [\[Link\]](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. merlin-pc.com \[merlin-pc.com\]](https://www.merlin-pc.com)
- [3. torontech.com \[torontech.com\]](https://www.torontech.com)
- [4. icapsulepack.com \[icapsulepack.com\]](https://www.icapsulepack.com)
- [5. Causes and Remedies of Capping in Tablet Manufacturing | Pharmaguideline \[pharmaguideline.com\]](https://www.pharmaguideline.com)
- [6. gamlentableting.com \[gamlentableting.com\]](https://www.gamlentableting.com)
- [7. Estimation of elastic recovery, work of decompression and Young's modulus using a rotary tablet press - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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